

safety and handling precautions for 2,6-di-tert-butyl-4-methylpyridine

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Compound of Interest

Compound Name: 2,6-Di-tert-butyl-4-methylpyridine

Cat. No.: B104953

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An In-Depth Technical Guide to the Safe Handling of **2,6-Di-tert-butyl-4-methylpyridine**

Introduction

2,6-Di-tert-butyl-4-methylpyridine, commonly referred to as DTBMP, is a sterically hindered, non-nucleophilic base widely utilized in organic synthesis.^[1] Its unique structure allows it to act as a proton scavenger without interfering with Lewis acids or participating in nucleophilic reactions.^{[1][2]} It is instrumental in the conversion of aldehydes and ketones to vinyl triflates and in various catalyzed reactions.^{[1][2]} Given its reactivity and hazardous properties, a thorough understanding of its safety and handling precautions is critical for researchers, scientists, and drug development professionals.

This guide provides comprehensive safety protocols, hazard information, and emergency procedures for **2,6-di-tert-butyl-4-methylpyridine** (CAS No: 38222-83-2).^[3]

Chemical and Physical Properties

The physical and chemical properties of DTBMP are essential for its safe handling and storage. It is a solid at temperatures below 30-36°C.^[4] It is sparingly soluble in water but soluble in various organic solvents.^{[1][5]}

Property	Value	Reference(s)
CAS Number	38222-83-2	[3]
Molecular Formula	C ₁₄ H ₂₃ N	[3][6][7]
Molecular Weight	205.34 g/mol	[3]
Appearance	White solid, or colorless to light yellow/brown liquid or low melting solid.[3][4][5][6]	
Odor	Faint odor.[6]	
Melting Point	31-36 °C	[1][5]
Boiling Point	233 °C at 760 Torr	[1][4]
Flash Point	84 °C (183.2 °F) - closed cup	[8]
Density	0.9 ± 0.1 g/cm ³	[5]
Solubility	Sparingly soluble in water; Soluble in ethanol, acetic acid, and diethyl ether.[1][4][5]	
Vapor Pressure	0.087 Torr at 25 °C	[4]
pKa	4.41 (in 50% EtOH)	[4]
Refractive Index	n _{20/D} 1.4763	[1]

Hazard Identification and Classification

DTBMP is classified as hazardous under the Globally Harmonized System (GHS). It is harmful if swallowed and causes significant irritation to the skin, eyes, and respiratory system.[3][6]

Hazard Class	Category	Signal Word	Hazard Statement	Reference(s)
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	[3][6]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation	[3][6][9]
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation	[3][6][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation	[3][6]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle **2,6-di-tert-butyl-4-methylpyridine** in a well-ventilated area.[\[5\]](#) A certified chemical fume hood is required for all procedures involving this substance.
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

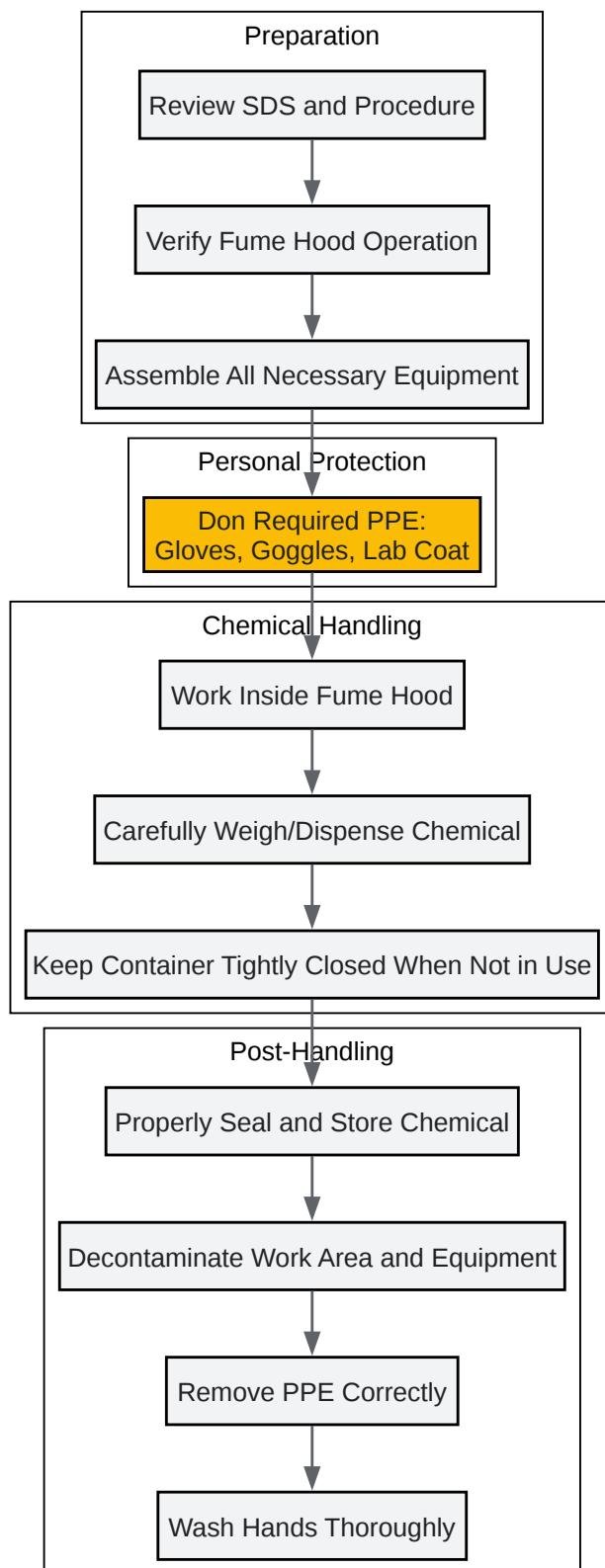
A comprehensive PPE regimen is essential to prevent contact.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[6\]](#)
- Skin Protection:

- Gloves: Wear suitable chemical-resistant gloves (e.g., Neoprene).[6][10] Inspect gloves prior to use and replace if contaminated.[10]
- Clothing: A lab coat or chemical-resistant apron is required.[10] Do not allow clothing wet with the material to remain in contact with skin.[10]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator (such as a dust mask type N95) is necessary.

Standard Handling Workflow

The following workflow outlines the standard procedure for handling DTBMP safely.



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Diagram 1: Standard workflow for handling DTBMP.

Storage Requirements

Proper storage is crucial to maintain chemical integrity and prevent accidents.

- Conditions: Store in a cool, dry, and well-ventilated place with a recommended temperature of 2-8°C.[5]
- Container: Keep the container tightly closed and stored in a locked cabinet.[5]
- Sensitivities: The material is reported to be air and light sensitive.[6]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[11]

Emergency Procedures

Immediate and appropriate action is required in the event of an emergency.

First Aid Measures

The following table summarizes the first aid protocols for different exposure routes.

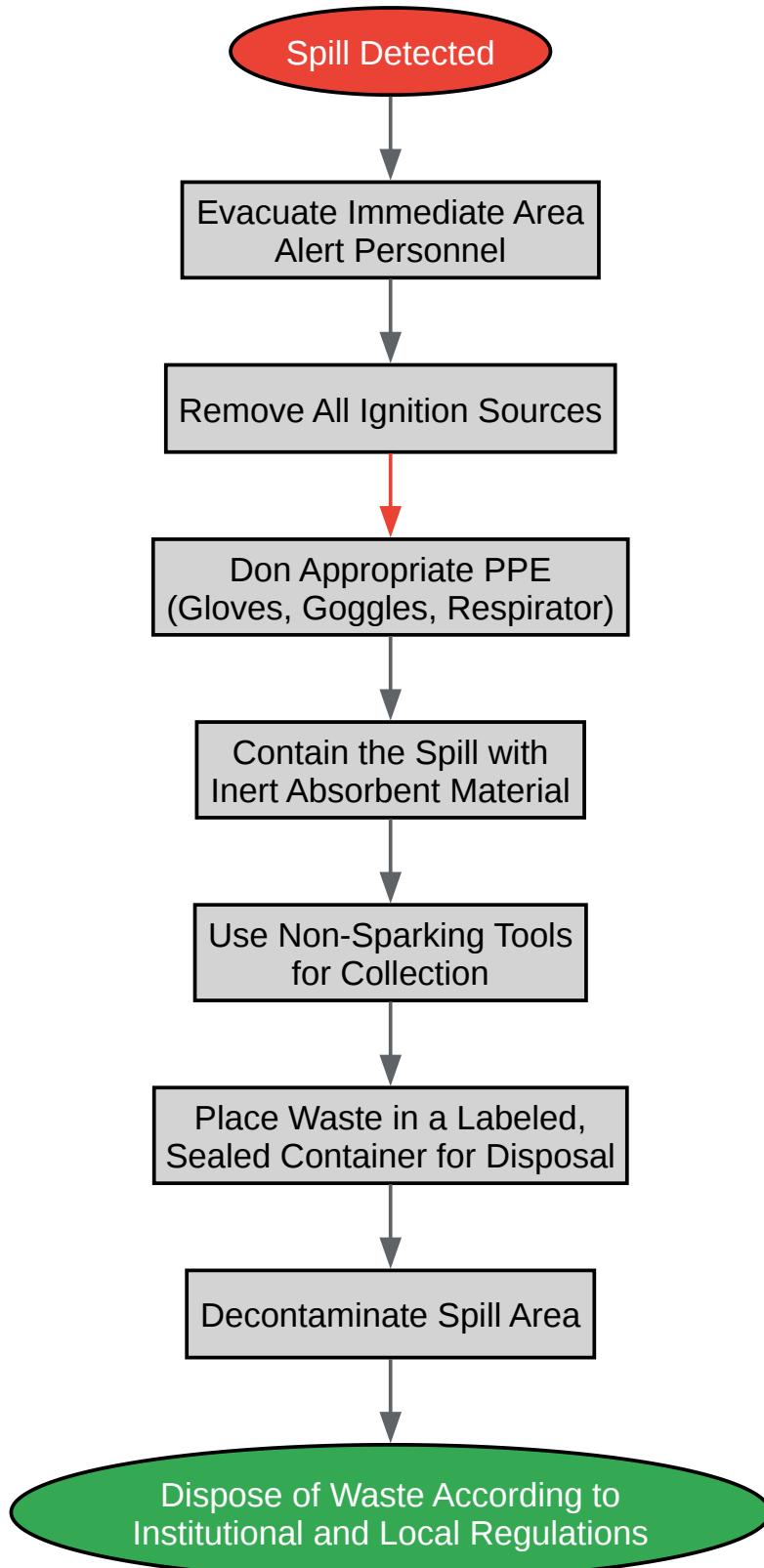
Exposure Route	First Aid Protocol	Reference(s)
Inhalation	Remove the person to fresh air and keep them in a position comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.[6][11]	
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. Wash contaminated clothing before reuse.[5][6][9]	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical attention.[5][6][9]	
Ingestion	Rinse mouth with water. Call a POISON CENTER or doctor immediately. Do not induce vomiting.[5][6][12]	

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[11][13]
- Hazardous Combustion Products: Burning may produce toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[11]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[11]

Accidental Release Measures

A systematic approach is necessary to safely manage spills.



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Diagram 2: Logical workflow for responding to a DTBMP spill.

Disposal Considerations

Waste material must be treated as hazardous.

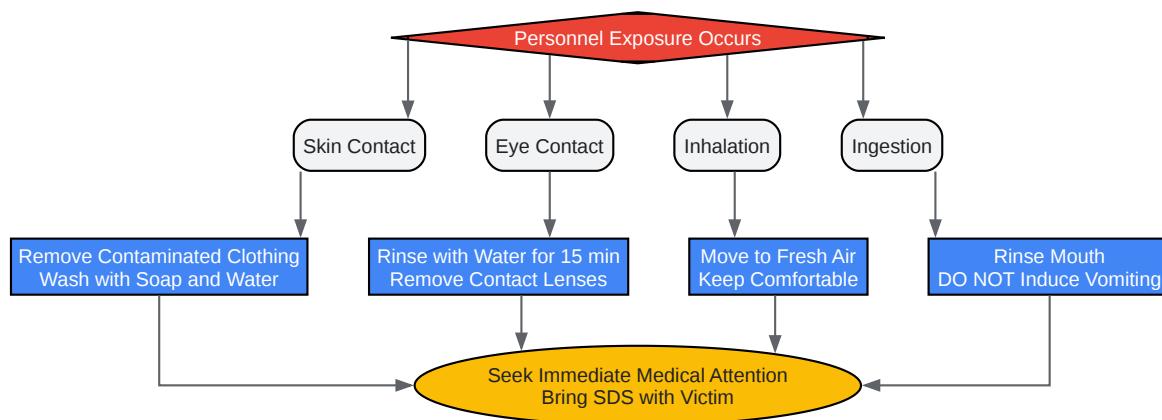
- Procedure: Dispose of unused material and its container at an approved waste disposal facility.[5][11] Do not mix with other waste.[12] All disposal practices must comply with federal, state, and local regulations.[12]

Toxicological Information

The primary toxicological concerns are based on its GHS classification.

- Acute Toxicity: Harmful if swallowed.[3]
- Irritation: Causes serious irritation to the eyes and skin, and may cause respiratory tract irritation.[3][9]
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data is available to classify the substance for these long-term effects.[12] A thorough investigation of its toxicological properties has not been completed.[12]

The logical flow for assessing and responding to a personnel exposure event is outlined below.



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Diagram 3: Decision-making workflow for first aid response.

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